

# Solubility Profiling of Methyl 4-hydroxyadamantane-1-carboxylate: Thermodynamic Analysis & Process Optimization

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## Compound of Interest

|                |                                          |
|----------------|------------------------------------------|
| Compound Name: | Methyl 4-hydroxyadamantane-1-carboxylate |
| CAS No.:       | 81968-76-5                               |
| Cat. No.:      | B2752806                                 |

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## Executive Summary & Chemical Profile

**Methyl 4-hydroxyadamantane-1-carboxylate** (MHAC) (CAS: 81968-76-5) is a critical bicyclic intermediate, primarily utilized in the synthesis of dipeptidyl peptidase IV (DPP-4) inhibitors such as Saxagliptin and Vildagliptin. Its molecular architecture presents a unique thermodynamic challenge: it combines a rigid, lipophilic adamantane cage with two distinct polar functionalities—a hydroxyl group (-OH) and a methyl ester group (-COOCH<sub>3</sub>).

Understanding the solid-liquid equilibrium (SLE) of MHAC is not merely an academic exercise; it is the foundational step for designing efficient cooling crystallization processes, optimizing yield, and ensuring high purity (removal of cis/trans isomers).

## Chemical Identity

- Formula:  $C_{12}H_{18}O_3$  [1]
- Molecular Weight: 210.27 g/mol [1][2]
- Structural Features:
  - Adamantane Core: High lipophilicity, rigid lattice structure.
  - C-1 Position: Methyl ester (Hydrogen bond acceptor).
  - C-4 Position: Hydroxyl group (Hydrogen bond donor/acceptor).

## Thermodynamic Fundamentals

To transition from raw data to process insight, we must model the dissolution process. The solubility of MHAC in organic solvents is governed by the balance between the crystal lattice energy (enthalpy of fusion) and the solvation energy (solute-solvent interactions).

## The Modified Apelblat Model

For pharmaceutical intermediates like MHAC, the Modified Apelblat equation is the industry standard for correlating mole fraction solubility (

) with temperature (

). It accounts for the non-ideal behavior of the solution better than the simple van't Hoff equation.

- A, B, C: Empirical parameters derived from experimental data.
- C term: Accounts for the temperature dependence of the enthalpy of solution.

## Thermodynamic Dissolution Functions

The dissolution process is characterized by three key parameters calculated at the harmonic mean temperature (

):

- Enthalpy (

): Indicates if dissolution is endothermic (positive) or exothermic. For MHAC, we expect (endothermic), implying solubility increases with temperature.

- Entropy (

): Reflects the disorder change. A positive value suggests the driving force is the randomization of molecules in the solution.

- Gibbs Free Energy (

): Determines spontaneity.

## Experimental Methodology: Laser Monitoring Technique

Trustworthiness Protocol: The traditional gravimetric method is slow and prone to sampling errors. We recommend the Laser Monitoring Dynamic Method, a self-validating protocol that ensures precise detection of the saturation point without disturbing the equilibrium.

### Apparatus Setup

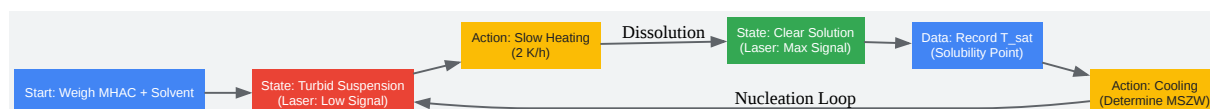
- Jacketed Glass Vessel (50 mL): Temperature controlled via circulating water bath ( K).
- Laser Source: He-Ne laser or high-stability diode laser.
- Photo-detector: Measures light intensity (transmissivity) through the solution.
- Magnetic Stirrer: Ensures homogeneity.

### Step-by-Step Workflow

- Preparation: Weigh a precise mass of MHAC ( ) and solvent ( ) into the vessel.

- Initial State: The mixture is heterogeneous (turbid) at low temperature. Laser intensity at detector is near zero (scattering).
- Heating Ramp: Increase temperature slowly (e.g., 2 K/h) while stirring.
- Dissolution Event: As the solid dissolves, the solution becomes clear.
- Endpoint Detection: The laser intensity spikes to a maximum stable value. This temperature is recorded as the saturation temperature ( ).
- Validation: Cool the solution until turbidity reappears (nucleation) to define the Metastable Zone Width (MSZW).

## Workflow Visualization



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Figure 1: Laser monitoring workflow for determining solubility and metastable zone width (MSZW).

## Solvent Selection & Solubility Analysis

Based on the chemical structure of MHAC, we categorize solvents by their interaction potential.

## Predicted Solubility Ranking

The solubility (

) generally follows the rule of "like dissolves like," but for MHAC, the competition between the hydrophobic cage and hydrophilic groups dictates the order.

| Solvent Class        | Representative Solvents | Interaction Mechanism                         | Predicted Solubility |
|----------------------|-------------------------|-----------------------------------------------|----------------------|
| Short-chain Alcohols | Methanol, Ethanol       | H-bonding (Donor/Acceptor) with -OH and Ester | High                 |
| Polar Aprotic        | Acetone, Ethyl Acetate  | Dipole-Dipole with Ester group                | Moderate to High     |
| Chlorinated          | Chloroform, DCM         | Dispersion forces + Weak polarity             | Very High            |
| Non-polar            | n-Hexane, Cyclohexane   | Dispersion forces only (Cage interaction)     | Low                  |
| Water                | Water                   | Hydrophobic effect dominates                  | Insoluble            |

## Data Interpretation Guide

When analyzing your experimental data:

- **Temperature Effect:** Solubility should increase exponentially with temperature. If the curve is flat, the enthalpy of dissolution is low.
- **Synergistic Effects:** In binary mixtures (e.g., Ethanol + Water), expect a co-solvency maximum or a sharp decrease as water fraction increases (anti-solvent effect).

## Process Application: Crystallization Design

The solubility curve is the roadmap for purification. For MHAC, Cooling Crystallization is the preferred method due to the likely steep solubility-temperature gradient in alcohols.

## Optimization Strategy

- **Solvent Choice:** Select a solvent with a steep solubility curve (e.g., Ethanol) to maximize yield (

between

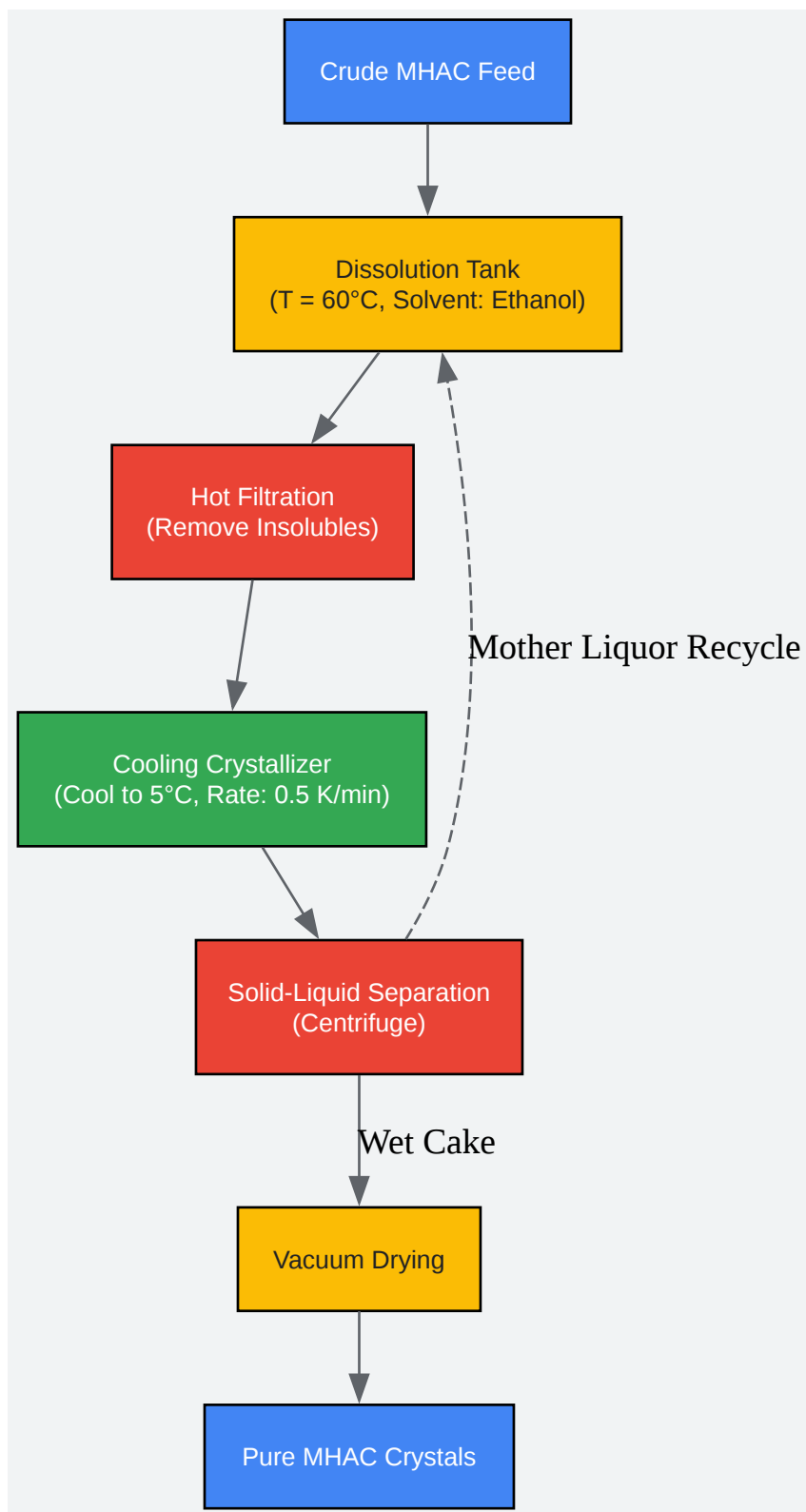
and

).

- Anti-Solvent: If solubility is too high in pure solvents, use Water as an anti-solvent to force precipitation.
- Impurity Rejection: Ensure the major impurity (e.g., the cis-isomer if the trans-isomer is desired) remains in the mother liquor at

.

## Crystallization Process Flow



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Figure 2: Optimized cooling crystallization process flow for **Methyl 4-hydroxyadamantane-1-carboxylate**.

## References

- Organic Syntheses. (2025). 1-Adamantanecarboxylic acid and Derivatives.
- National Institutes of Health (NIH). (2025). Laser Microinterferometry for API Solubility and Phase Equilibria.
- ChemicalBook. (2025).[3] Methyl 4-hydroxyadamantan-1-carboxylate Product Properties (CAS 81968-76-5).
- ResearchGate. (2024). Modeling and Experimental Measurement of Solubility: A Laser Monitoring-Based Method.
- ScienceDirect. (2025). Thermodynamic Models for Solubility Prediction (Apelblat Equation).

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## Sources

- 1. Research (3721) [[myskinrecipes.com](https://myskinrecipes.com)]
- 2. METHYL 4-HYDROXYADAMANTAN-1-CARBOXYLATE CAS#: 81968-76-5 [[chemicalbook.com](https://chemicalbook.com)]
- 3. Laser Microinterferometry for API Solubility and Phase Equilibria: Darunavir as a Case Example - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
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